

High-performance liquid chromatography (HPLC) for Disperse Red 50

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Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B085672

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An Application Note and Protocol for the Analysis of **Disperse Red 50** Utilizing High-Performance Liquid Chromatography (HPLC)

This document provides a comprehensive guide for the quantitative analysis of **Disperse Red 50** in various sample matrices, tailored for researchers, scientists, and professionals in drug development. The methodologies outlined are based on established principles of reversed-phase chromatography coupled with UV-Visible or mass spectrometry detection.

Introduction

Disperse Red 50 is a monoazo dye used in the textile industry for dyeing polyester and acetate fibers.^[1] Due to its potential allergenic and carcinogenic properties, monitoring its presence in consumer products and environmental samples is of significant importance. High-Performance Liquid Chromatography (HPLC) offers a robust, sensitive, and selective method for the determination of **Disperse Red 50**. This application note details the analytical workflow, from sample preparation to final quantification.

Chemical Profile of **Disperse Red 50**:

Property	Value
CI Name	Disperse Red 50
CAS Number	12223-35-7
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₂ [1]
Molecular Weight	357.79 g/mol [1]
Class	Single Azo Dye[1]

Analytical Principle

The method employs reversed-phase HPLC, where **Disperse Red 50** is separated from other components in a sample based on its hydrophobicity. A nonpolar stationary phase (typically C18) is used with a polar mobile phase. The concentration of the dye is determined by a UV-Visible detector set at the maximum absorbance wavelength of **Disperse Red 50** or by a mass spectrometer for enhanced selectivity and sensitivity.

Experimental Protocols

Reagents and Materials

- Solvents: HPLC grade methanol, acetonitrile, and water.
- Additives: Formic acid (analytical grade).
- Standards: **Disperse Red 50** analytical standard.
- Filters: 0.22 µm or 0.45 µm syringe filters (PTFE or other suitable material).

Standard Preparation

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Disperse Red 50** standard and dissolve it in 100 mL of methanol.
- Working Standards: Prepare a series of calibration standards by diluting the stock solution with the initial mobile phase composition to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.

Sample Preparation

For Textile Samples:

- Weigh 1.0 g of the textile sample, cut into small pieces.
- Add 20 mL of methanol to the sample in a suitable container.
- Extract the dye by sonicating the sample for 30 minutes at 50°C.[\[2\]](#)
- Centrifuge the extract at 10,000 rpm for 10 minutes.[\[2\]](#)
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.

For Water Samples (Solid-Phase Extraction - SPE):

- Condition a C18 SPE cartridge according to the manufacturer's instructions.
- Load a known volume of the water sample onto the cartridge.
- Wash the cartridge to remove interfering substances.
- Elute **Disperse Red 50** with a small volume of methanol or acetonitrile.
- The eluate can be directly injected or evaporated and reconstituted in the mobile phase.

HPLC-UV/Vis and HPLC-MS Conditions

The following are typical starting conditions that may require optimization for specific instruments and columns.

Chromatographic Conditions:

Parameter	HPLC-UV/Vis	HPLC-MS/MS
Column	C18 (e.g., 4.6 x 150 mm, 5 μ m)	C18 (e.g., 2.1 x 100 mm, 1.7 μ m)[2]
Mobile Phase A	Water with 0.1% Formic Acid	Water with 0.1% Formic Acid[2]
Mobile Phase B	Acetonitrile or Methanol	Acetonitrile or Methanol
Gradient	50% B to 100% B over 15 min	50% B to 100% B over 10 min
Flow Rate	1.0 mL/min	0.3 mL/min[2]
Injection Volume	10 μ L	5 μ L
Column Temp.	30°C	40°C
UV Detection	λ max of Disperse Red 50 (approx. 510-530 nm)	-
MS Detection	-	ESI+, MRM Mode
MS Transition	-	Precursor Ion: [M+H] ⁺ , Product Ions to be determined

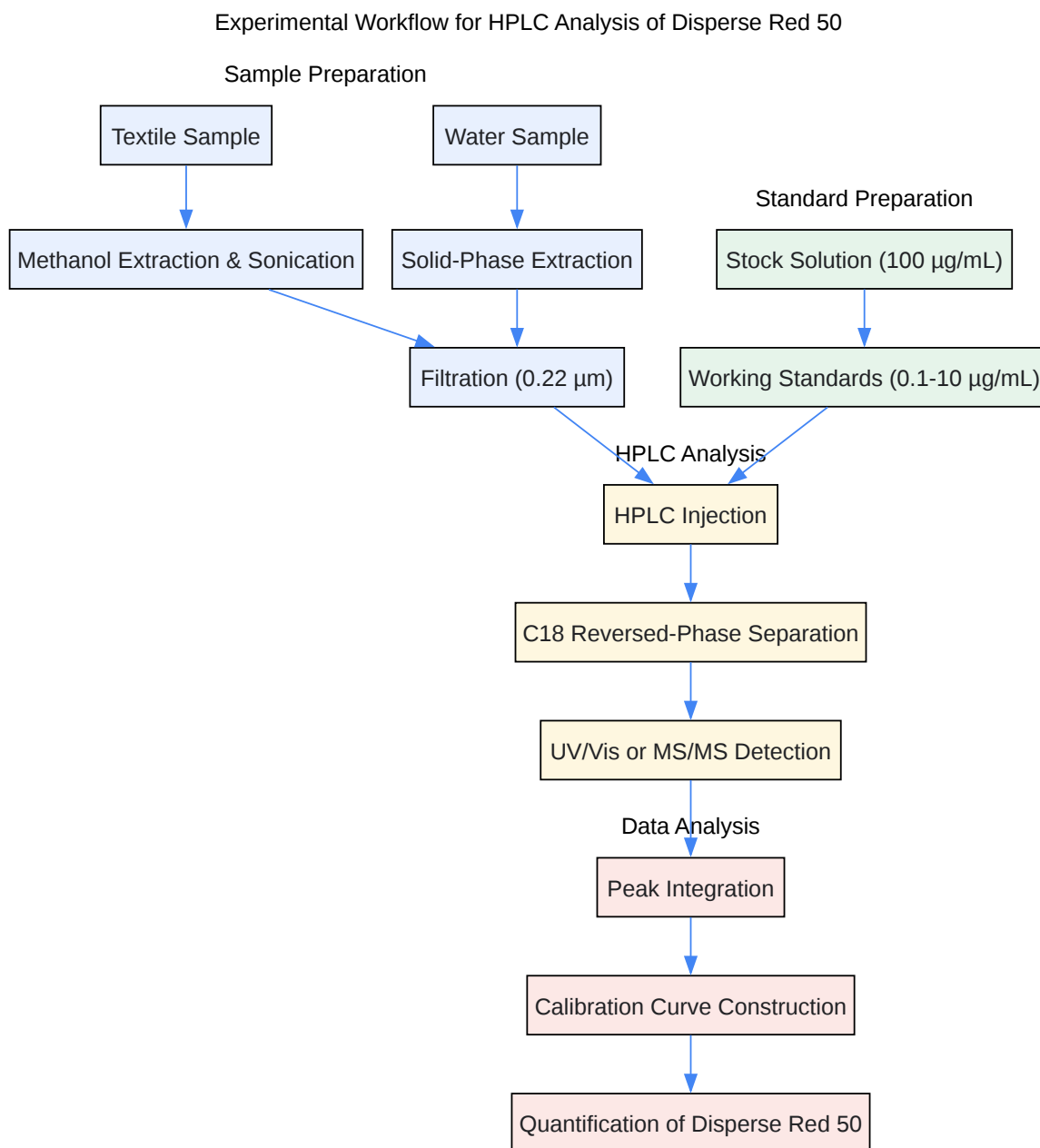
Quantitative Data Summary

The following table summarizes the expected performance characteristics of the HPLC method for the analysis of disperse dyes, including **Disperse Red 50**. Actual values should be determined during method validation.

Parameter	Expected Value
Retention Time (t _R)	Dependent on specific conditions
Linearity (r ²)	> 0.99
Limit of Detection (LOD)	0.02 - 1.35 ng/mL [2]
Limit of Quantification (LOQ)	0.06 - 4.09 ng/mL [2]
Recovery	80 - 115% [2]
Repeatability (%RSD)	< 15% [2]

Visualizations

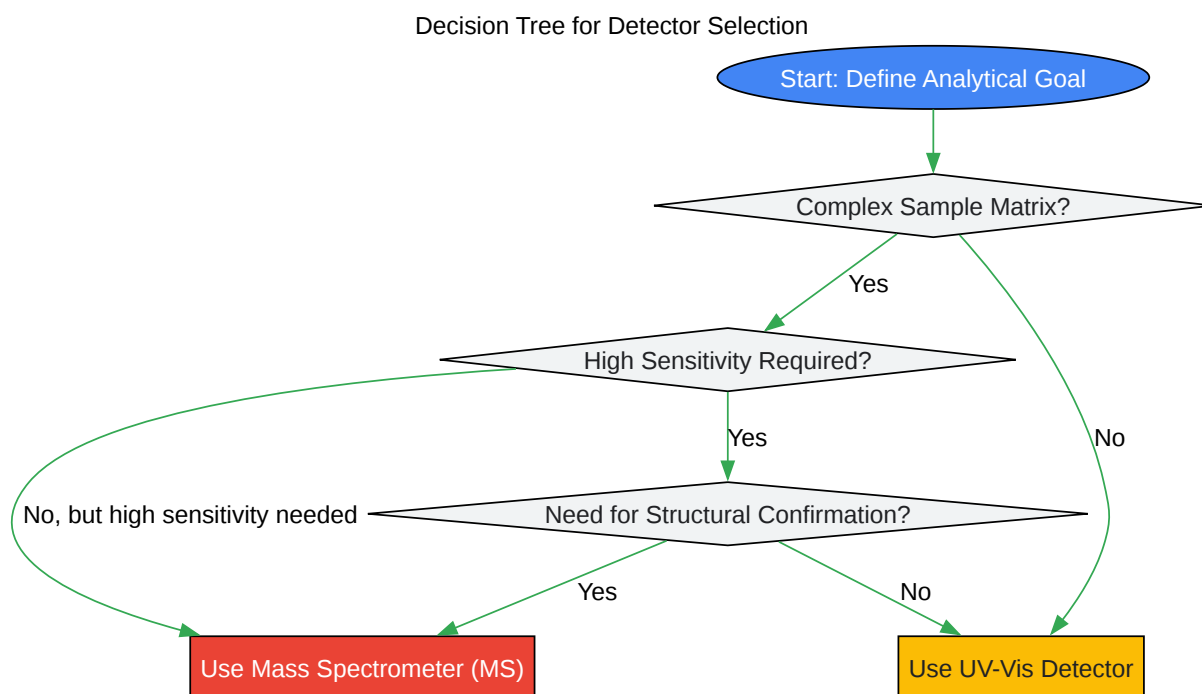
Experimental Workflow Diagram



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Caption: A flowchart illustrating the key stages in the HPLC analysis of **Disperse Red 50**.

Logical Relationship for Method Selection



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Caption: A decision-making diagram for selecting the appropriate HPLC detector.

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References

- 1. lcms.labrulez.com [lcms.labrulez.com]
- 2. lcms.cz [lcms.cz]
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